

# pyridine hydroiodide stability comparison

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Pyridine hydroiodide

CAS No.: 18820-83-2

Cat. No.: S1832926

Get Quote

## Comparative Reactivity Data in Catalysis

Experimental studies show that the counterion in pyridinium salts significantly impacts their effectiveness as catalysts, which relates to their chemical stability and reactivity. The table below summarizes findings from a study on catalyzing the reaction of styrene oxide with CO<sub>2</sub> to form cyclic carbonate [1].

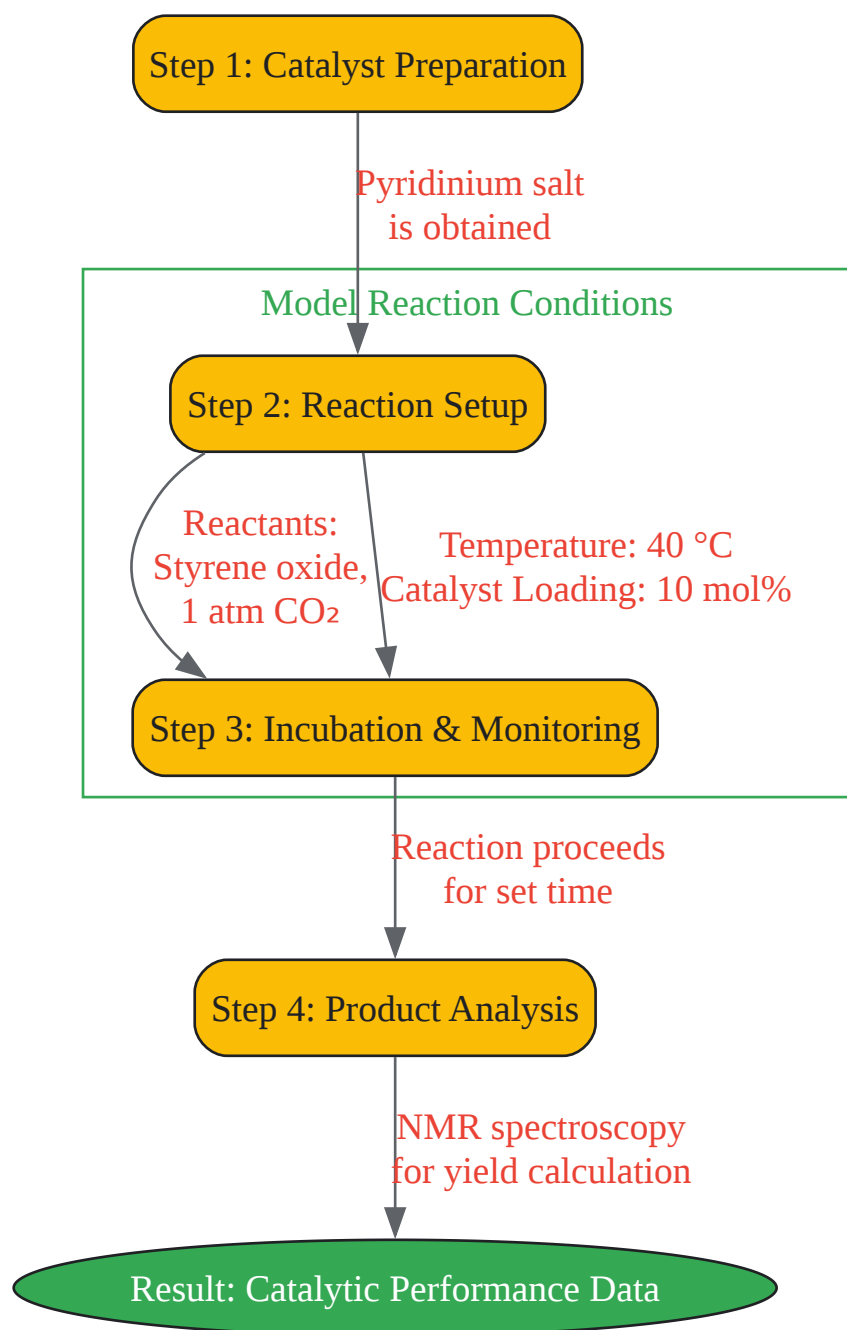
Catalyst	Reaction Temperature	Yield after 12 hours
DMAP·HI (Dimethylaminopyridinium Iodide)	40 °C	96% [1]
DMAP·HBr	40 °C	37% [1]
DMAP·HCl	40 °C	20% [1]
Pyridine·HI	40 °C	66% [1]
p-CNPy·HI (p-cyanopyridinium iodide)	40 °C	46% [1]

The data indicates that **iodide salts (like pyridine hydroiodide) are more effective** in this context than bromide or chloride salts. The study attributes the superior performance of the iodide counterion to its enhanced nucleophilicity and better qualities as a leaving group [1].

Furthermore, the electronic properties of the pyridine ring influence the catalyst's performance. The study tested a series of *para*-substituted pyridinium iodide salts and found that catalysts with **electron-donating groups (e.g., dimethylamino)** showed higher yields than those with electron-withdrawing groups (e.g., cyano) [1]. Basicity (pKa) is a key factor, with higher pKa correlating with better catalytic performance in this system [1].

## Experimental Workflow for Catalytic Evaluation

The experimental data in the previous section was generated using a standardized protocol for evaluating catalyst performance in cyclic carbonate synthesis. The workflow below outlines the key steps involved in this process [1].



[Click to download full resolution via product page](#)

## Key Stability and Handling Considerations

While a full stability profile isn't available in the search results, some key practical information can be noted:

- **Decomposition Temperature:** **Pyridine hydroiodide** has a reported melting point of **210 °C with decomposition** [2]. This provides a key upper-temperature limit for its handling and use in

processes.

- **Moisture Sensitivity:** One source recommends to "Store at room temperature, keep dry and cool" [2]. This suggests that the compound may be hygroscopic, and exposure to moisture could affect its stability and performance over time.
- **Role of Components:** Control experiments have shown that both the pyridine base (like DMAP) and hydroiodic acid (HI) are essential components for an effective catalytic system. The free base alone cannot activate the reaction, and HI alone leads to stoichiometric consumption and byproducts [1].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. A Green and Sustainable Organic Catalyst Based on... | Preprints.org [preprints.org]
2. Pyridium iodide | 18820-83-2 [chemicalbook.com]

To cite this document: Smolecule. [pyridine hydroiodide stability comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1832926#pyridine-hydroiodide-stability-comparison>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)